The Discovery and Development of Cedirogant: A Technical Overview

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Compound of Interest

Compound Name:	*Cedirogant*
CAS No.:	*2055496-11-0*
Cat. No.:	*B3325134*

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For Researchers, Scientists, and Drug Development Professionals

Cedirogant (ABBV-157) emerged from a collaboration between Inventiva Pharma and AbbVie, initiated in 2012, to discover novel oral therapies for autoimmune diseases.[1][2] This small molecule was identified as a potent, orally active inverse agonist of the Retinoic Acid-related Orphan Receptor gamma t (RORγt).[3][4] The development of **Cedirogant** was ultimately discontinued due to adverse findings in a preclinical chronic toxicology study.[1][5] This technical guide provides a comprehensive overview of the discovery, mechanism of action, and clinical development of **Cedirogant**, based on publicly available data.

Rationale and Discovery

The therapeutic rationale for developing a RORγt inverse agonist lies in the central role of the IL-23/IL-17 signaling pathway in the pathogenesis of psoriasis and other autoimmune diseases.[6][7] RORγt is the master transcription factor that drives the differentiation of T helper 17 (Th17) cells and is essential for the production of pro-inflammatory cytokines, including IL-17A and IL-17F.[3][6] By inhibiting RORγt activity, **Cedirogant** was designed to suppress the Th17

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cell lineage and reduce the production of these key cytokines, offering a potential oral alternative to injectable biologic therapies that target components of this pathway.[2]

The discovery of **Cedirogant** was the result of a joint effort by Inventiva and AbbVie to identify compounds capable of suppressing a broad range of inflammatory cytokines.[1] While specific details of the screening cascade and lead optimization studies are not publicly available, the collaboration led to the identification of **Cedirogant** as a promising clinical candidate.

Chemical Properties

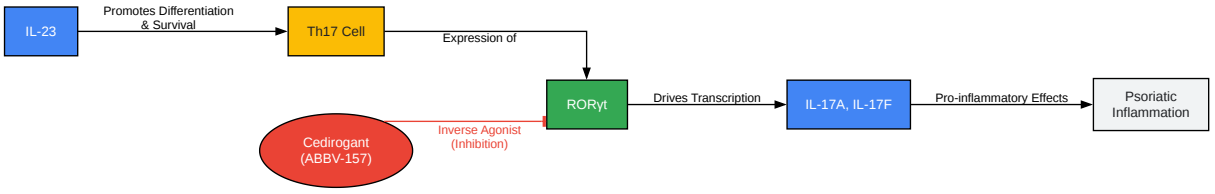
Cedirogant is a small molecule with the following chemical properties:

Property	Value	Source
IUPAC Name	2-[1-[2,4-dichloro-3-[[7-chloro-5-(trifluoromethyl)indol-1-yl]methyl]benzoyl]piperidin-4-yl]acetic acid	[8]
Molecular Formula	$C_{24}H_{20}Cl_3F_3N_2O_3$	[8]
Molecular Weight	547.8 g/mol	[8]
CAS Number	2055496-11-0	[8]

Mechanism of Action: Targeting the IL-23/IL-17 Pathway

Cedirogant functions as an inverse agonist of RORγt.[3][4] This mechanism involves binding to the receptor and promoting a conformational change that actively represses its transcriptional activity, even in the absence of a natural agonist. This leads to the downregulation of IL-17 synthesis and disrupts the pro-inflammatory cascade driven by the IL-23/Th17 axis.[6] The relationship between **Cedirogant** exposure and its pharmacodynamic effect on IL-17A inhibition was characterized by a direct maximum inhibition model, suggesting no significant delay between plasma concentration and target engagement.[1]

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Figure 1: Simplified signaling pathway of **Cedirogant**'s mechanism of action.

Preclinical Development

The selection of **Cedirogant** for clinical development was based on its in vitro and in vivo pharmacology and preclinical toxicology studies.[9] However, detailed public data from these studies are scarce.

Toxicology and Discontinuation

The development of **Cedirogant** was halted due to findings from a 39-week preclinical toxicology study in dogs.[7] This study revealed that **Cedirogant** was associated with a rapid decline in the clinical condition of some animals, primarily characterized by body weight loss.[7] These preclinical findings led to the voluntary termination of the ongoing Phase IIb clinical trial.[5][7]

Clinical Development

Cedirogant progressed to Phase II clinical trials for the treatment of moderate-to-severe plaque psoriasis before its discontinuation.

Phase I Studies

Two Phase I studies were conducted to evaluate the pharmacokinetics (PK), safety, and preliminary efficacy of **Cedirogant** in healthy participants and patients with psoriasis.[9]

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- Study Design: The studies included single ascending dose (SAD) cohorts (20-750 mg) and multiple ascending dose (MAD) cohorts (75-375 mg once-daily).[9] The effect of food and co-administration with itraconazole (a CYP3A inhibitor) on **Cedirogant**'s pharmacokinetics were also assessed.[9]

- Participants: Healthy volunteers and patients with moderate-to-severe chronic plaque psoriasis.[9]

- Assessments: Pharmacokinetic parameters (Cmax, Tmax, terminal half-life, AUC), safety, and tolerability were evaluated.[9] In patients with psoriasis, efficacy was assessed using the Psoriasis Area and Severity Index (PASI) and the Self-Assessment of Psoriasis Symptoms (SAPS).[9]

The pharmacokinetic properties of **Cedirogant** from the Phase I studies are summarized below.

Parameter	Value	Population
Time to Cmax (Tmax)	2 - 5 hours	Healthy & Psoriasis Patients
Terminal Half-life ($t_{1/2}$)	16 - 28 hours	Healthy & Psoriasis Patients
Dose Proportionality	Dose-proportional after single doses; Less than dose-proportional after multiple daily doses (75-375 mg)	Healthy & Psoriasis Patients
Steady State Achievement	Within 12 days	Healthy & Psoriasis Patients
Accumulation Ratios	~1.2 to 1.8	Healthy & Psoriasis Patients
Effect of Food	Minimal	Healthy Participants
Drug-Drug Interaction	Limited impact of itraconazole on exposure	Healthy Participants
Apparent Clearance	24.5 L/day	Psoriasis Patients
Apparent Volume of Distribution	28.2 L	Psoriasis Patients

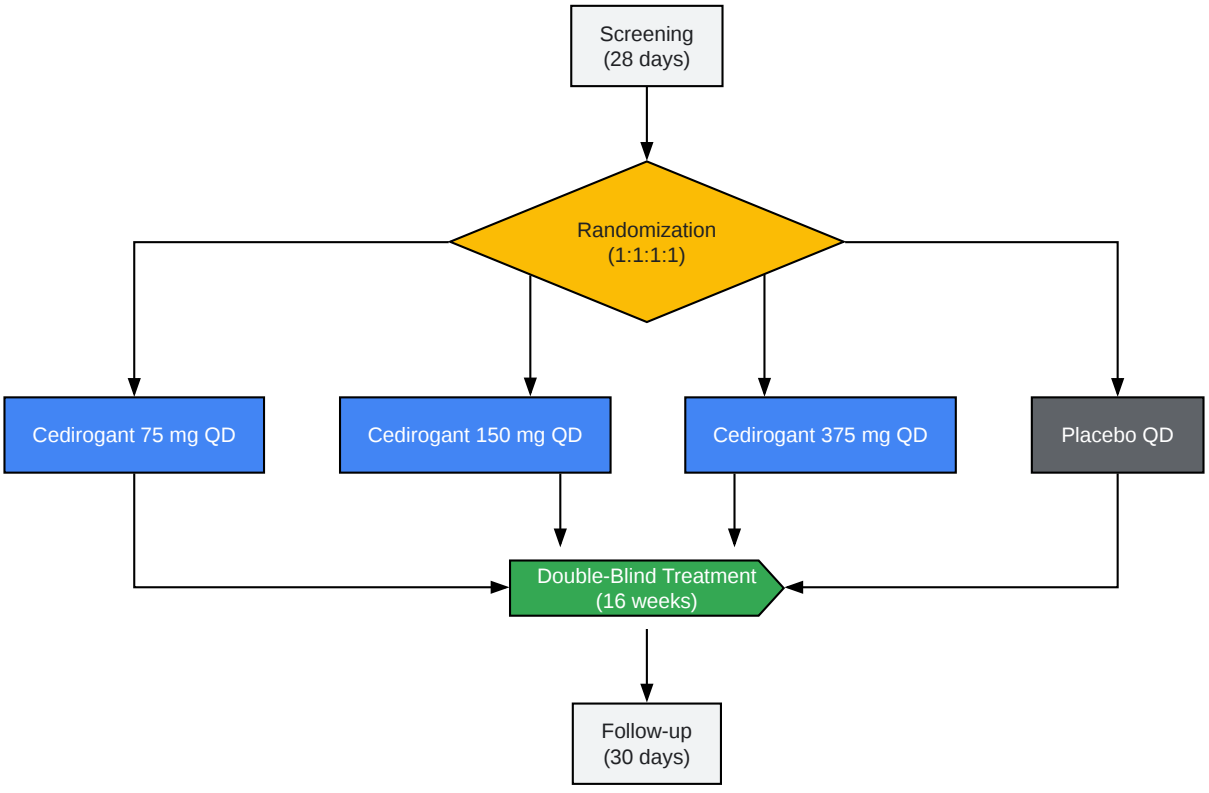
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Source:[1][7][9][10]

Treatment with **Cedirogant** 375 mg once-daily resulted in a numerical improvement in PASI and SAPS scores compared to placebo in patients with psoriasis.[9] The drug was generally well-tolerated in Phase I studies, with no serious adverse events or discontinuations due to the drug reported.[9]

Phase IIb Study (NCT05044234)

A Phase IIb, multicenter, randomized, double-blind, placebo-controlled study was initiated to evaluate the efficacy and safety of **Cedirogant** in adults with moderate-to-severe psoriasis.[6] This study was terminated prematurely due to the preclinical toxicology findings.[6]



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Figure 2: Workflow of the Phase IIb clinical trial (NCT05044234).

- Study Design: A 16-week, double-blind treatment period followed by a 30-day follow-up.[6] Patients were randomized to receive once-daily oral **Cedirogant** at doses of 75 mg, 150 mg, or 375 mg, or placebo.[6]
- Participants: Adults aged 18-65 with a diagnosis of moderate-to-severe chronic plaque psoriasis for at least 6 months, who were candidates for systemic therapy or phototherapy.[6] Key inclusion criteria included a PASI score ≥ 12, a static Physician's Global Assessment (sPGA) score of 3 or 4, and ≥ 10% body surface area involvement.[6]
- Primary Endpoint: The proportion of patients achieving at least a 75% improvement in PASI score (PASI 75) at week 16.[6]
- Secondary Assessments: PASI 50/90/100, sPGA response, Psoriasis Symptoms Scale, itch improvement, adverse events, pharmacokinetics, and IL-17A/F biomarker levels.[6]

Despite the early termination, the available data showed that patients treated with **Cedirogant** demonstrated an improvement in PASI scores.[6] The results should be interpreted with caution due to the small number of patients who completed the study (47 out of 156 enrolled).[6]

Treatment Group	PASI 75 Achievement at Week 16
Placebo	0%
Cedirogant 75 mg	29%
Cedirogant 150 mg	8%
Cedirogant 375 mg	42%

Source:[6]

Adverse event rates were similar between the 75 mg, 150 mg, and placebo groups.[6] The 375 mg group showed a higher rate of adverse events, though most were mild to moderate in severity.[6]

Conclusion

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Cedirogant was a promising orally available RORγt inverse agonist that showed clinical activity in patients with moderate-to-severe psoriasis. Its development was underpinned by a strong scientific rationale for targeting the IL-23/IL-17 pathway. The pharmacokinetic profile of **Cedirogant** supported once-daily dosing. However, the emergence of adverse findings in a preclinical chronic toxicology study led to the discontinuation of its development. This case highlights the critical role of long-term toxicology studies in drug development and the inherent challenges in translating promising mechanisms of action into safe and effective therapies. The publicly available data, while limited in scope regarding the discovery and preclinical phases, provides valuable insights for researchers in the field of autoimmune disease and nuclear receptor modulation.

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